

5,8,4'-Trihydroxy-7-methoxyflavone 8-O-glucoside physical and chemical properties

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Compound of Interest

Compound Name: 5,8,4'-Trihydroxy-7-methoxyflavone 8-O-glucoside

Cat. No.: B1163653

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5,8,4'-Trihydroxy-7-methoxyflavone 8-O-glucoside: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Introduction

5,8,4'-Trihydroxy-7-methoxyflavone 8-O-glucoside is a flavonoid compound that has been identified and isolated from the medicinal plant *Andrographis paniculata*.^{[1][2][3]} As a member of the flavonoid class, it is of interest to the scientific community for its potential biological activities. This technical guide provides a summary of the currently available physical and chemical property data for this specific flavone glucoside. However, it is important to note that detailed experimental data regarding its biological activity, specific isolation and purification protocols, and comprehensive spectral analyses are not extensively available in the public domain.

Chemical and Physical Properties

A summary of the known physical and chemical properties of **5,8,4'-Trihydroxy-7-methoxyflavone 8-O-glucoside** is presented below. The data is a combination of information from various chemical databases and supplier websites. It should be noted that some of these properties are predicted rather than experimentally determined.

Property	Value	Source(s)
Molecular Formula	C22H22O11	[4][5]
Molecular Weight	462.40 g/mol	[1][4]
CAS Number	710952-13-9	[4][5]
Appearance	Solid (predicted)	-
Melting Point	Not available	-
Boiling Point	821.9 ± 65.0 °C at 760 mmHg (predicted)	[4]
Density	1.6 ± 0.1 g/cm ³ (predicted)	[4]
Flash Point	288.1 ± 27.8 °C (predicted)	[4]
Solubility	Not available	-
LogP	0.05850 (predicted)	[5]
Polar Surface Area (PSA)	179.28 Å ² (predicted)	[5]

Spectral Data

Detailed experimental spectral data for **5,8,4'-Trihydroxy-7-methoxyflavone 8-O-glucoside**, including ¹H NMR, ¹³C NMR, Mass Spectrometry, and UV-Vis spectra, are not currently available in the reviewed literature. Such data is crucial for the unambiguous identification and characterization of the compound.

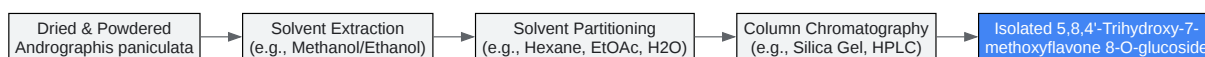
Experimental Protocols

Isolation and Purification

While **5,8,4'-Trihydroxy-7-methoxyflavone 8-O-glucoside** is known to be isolated from *Andrographis paniculata*, a detailed, step-by-step experimental protocol for its specific isolation and purification has not been published. General methods for the extraction of flavonoids from *Andrographis paniculata* typically involve the following steps:

- **Extraction:** The dried and powdered plant material is extracted with a suitable solvent, such as methanol or ethanol.
- **Fractionation:** The crude extract is then partitioned with solvents of varying polarity, such as n-hexane, ethyl acetate, and water, to separate compounds based on their polarity.
- **Chromatography:** The targeted flavonoid-containing fraction is subjected to various chromatographic techniques, such as silica gel column chromatography and preparative high-performance liquid chromatography (HPLC), to isolate the pure compound.

A generalized workflow for flavonoid isolation is depicted below.



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A generalized workflow for the isolation of flavonoids.

Biological Activity and Signaling Pathways

Currently, there is no specific information available in the scientific literature regarding the biological activities or the associated signaling pathways of **5,8,4'-Trihydroxy-7-methoxyflavone 8-O-glucoside**. Research into the pharmacological properties of this compound is a potential area for future investigation.

Conclusion

5,8,4'-Trihydroxy-7-methoxyflavone 8-O-glucoside is a known natural product isolated from *Andrographis paniculata*. While its basic chemical identity has been established, there is a significant lack of in-depth experimental data. For researchers and drug development professionals, this presents both a challenge and an opportunity. The characterization of its physical and chemical properties, the development of robust isolation protocols, and the investigation of its potential biological activities and mechanisms of action are all areas that warrant further scientific exploration.

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